

Personal protective equipment for handling 2-Butyl-2-adamantanol

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Compound of Interest

Compound Name: 2-Butyl-2-adamantanol

Cat. No.: B076514

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Essential Safety and Handling Guide for 2-Butyl-2-adamantanol

This guide provides crucial safety and logistical information for the handling and disposal of **2-Butyl-2-adamantanol**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure a safe laboratory environment.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **2-Butyl-2-adamantanol**.

Property	Value
CAS Number	14451-86-6
Molecular Formula	C14H24O
Molecular Weight	208.35
Physical State	Solid (White to Almost white powder to crystal) [1][2]
Melting Point	77.0 to 81.0 °C[1]
Purity	>98.0% (GC)[1][2]
Solubility	Soluble in Methanol[1]
Storage Temperature	Room Temperature (Recommended in a cool, dark place, <15°C)[1]

Operational Plan: Handling Procedures

1. Engineering Controls:

- Work in a well-ventilated area. The use of a fume hood is recommended for all handling procedures to minimize inhalation exposure.
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[3]

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or glasses with side shields.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat should be worn. For tasks with a higher risk of spillage, consider additional protective clothing.

3. Handling:

- Avoid contact with skin, eyes, and clothing.
- Minimize dust generation and accumulation.^[4]
- Use only non-sparking tools if there is any potential for flammable vapors.
- Wash hands thoroughly after handling.

Disposal Plan

1. Waste Collection:

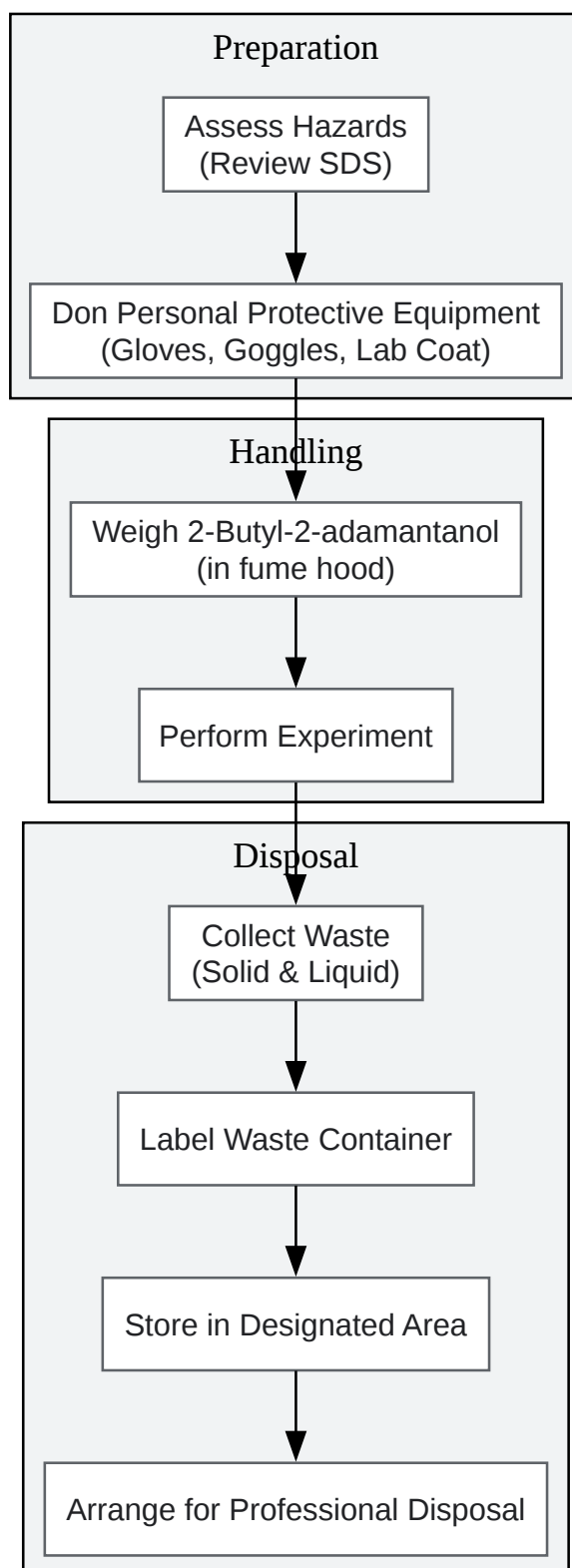
- All waste containing **2-Butyl-2-adamantanol** should be considered chemical waste.
- Collect waste in a clearly labeled, sealed container.

2. Disposal Method:

- Dispose of chemical waste through a licensed waste disposal company.^[3]
- Do not dispose of down the drain or in regular trash.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow Diagram

The following diagram outlines the standard workflow for handling **2-Butyl-2-adamantanol** in a laboratory setting.



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Caption: Workflow for handling **2-Butyl-2-adamantanol**.

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